

safety and handling of Ethyl 3-(benzylamino)propanoate in the lab

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Compound of Interest

Compound Name: Ethyl 3-(benzylamino)propanoate

Cat. No.: B105905

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An In-depth Technical Guide to the Safe Handling of **Ethyl 3-(benzylamino)propanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 3-(benzylamino)propanoate** (CAS No. 23583-21-3), a key intermediate in the synthesis of various pharmaceutical compounds and other specialized chemicals.^[1] Adherence to proper laboratory protocols is essential when working with this substance to ensure personnel safety and experimental integrity.

Compound Identification

- Chemical Name: **Ethyl 3-(benzylamino)propanoate**^[2]
- Synonyms: 3-(Benzylamino)propionic acid ethyl ester, N-Benzyl-β-alanine ethyl ester^{[3][4]}
- CAS Number: 23583-21-3^{[2][3][4][5][6][7]}
- Molecular Formula: C₁₂H₁₇NO₂^{[3][4][7][8]}
- Molecular Weight: 207.27 g/mol ^{[3][4][7]}
- Structure:
 - SMILES: CCOC(=O)CCNCC1CCCCC1^[3]

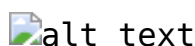
- InChI Key: HCTJHQFFNDLDPF-UHFFFAOYSA-N[3]

Hazard Identification and Classification

Ethyl 3-(benzylamino)propanoate is classified as a hazardous substance requiring careful handling. The primary routes of exposure are ingestion, skin contact, and eye contact.

GHS Classification:

- Pictogram:



[3][4]

- Signal Word: Warning[3][4]

Data Presentation: Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[2][4]

One source indicated "R34: Causes burns," but the more widely reported classification is irritation.[9]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Data Presentation: Physical and Chemical Properties

Property	Value	Source(s)
Physical State	Liquid	[3][4]
Appearance	Colorless to almost colorless clear liquid	[4]
Density	1.017 g/mL at 25 °C	[3]
Boiling Point	135 °C at 2 mmHg 307.2 °C at 760 mmHg	[4] [8]
Flash Point	139.6 °C	[8]
Refractive Index	n _{20/D} 1.504	[3]
Vapor Pressure	0.000737 mmHg at 25°C	[8][10]
Storage Temperature	Refrigerated (-20°C to 10°C)	[3][4][10]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to established protocols is mandatory to minimize risk.

Standard Laboratory Handling Protocol

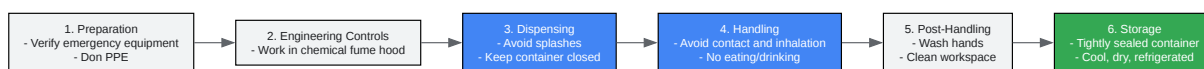
This protocol outlines the standard operating procedure for handling **Ethyl 3-(benzylamino)propanoate** in a laboratory setting.

Methodology:

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible. [9] All personnel must be wearing the appropriate Personal Protective Equipment (PPE) as detailed in Section 5.0.
- Engineering Controls: All work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[9][10]

- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools such as pipettes or graduated cylinders. Keep the container tightly closed when not in use.[9][10]
- Handling: Avoid contact with skin and eyes.[10] Do not breathe vapors or mist.[9] Do not eat, drink, or smoke in the work area.[10]
- Post-Handling: Wash hands thoroughly after handling the substance.[10] Clean the work area and any used equipment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9][10] Recommended storage is refrigerated.[3][4]

Mandatory Visualization: Standard Handling Workflow



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Caption: Standard workflow for handling **Ethyl 3-(benzylamino)propanoate**.

Emergency Spill Response Protocol

This protocol details the steps to be taken in the event of an accidental release.

Methodology:

- Evacuate & Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Control: Prevent the spill from spreading. Do not let the chemical enter drains or the environment.[9]
- Absorb: Use an inert, absorbent material such as vermiculite, sand, or earth to contain and soak up the spill.[9]

- Collect: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[9]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the waste container and any contaminated PPE according to institutional and local regulations.[10]

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